

Technical Support Center: N-Nitroso-Imatinib Formation

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Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the impact of excipients on the formation of **N-nitroso-imatinib**.

Troubleshooting Guides

Issue 1: Detection of **N-nitroso-imatinib** in the drug product.

- Question: We have detected **N-nitroso-imatinib** in our imatinib drug product during stability studies. What are the potential root causes related to excipients?
- Answer: The formation of **N-nitroso-imatinib** is most commonly due to a reaction between the secondary amine moiety of imatinib and a nitrosating agent.^{[1][2]} Excipients are a primary source of these nitrosating agents, specifically nitrite impurities.^{[1][2]} The risk of **N-nitroso-imatinib** formation is heightened under acidic conditions and with increased temperature and moisture.^[3]

To troubleshoot this issue, consider the following steps:

- Excipient Screening: Analyze all excipients used in the formulation for nitrite content. Nitrite levels can vary significantly between different excipients and even between different lots or suppliers of the same excipient.[4]
- Formulation pH: Evaluate the micro-pH of the formulation. Acidic conditions can accelerate the formation of nitrosamines.[3]
- Manufacturing Process: Review the manufacturing process for any steps that might introduce nitrites or create conditions favorable for nitrosation (e.g., use of certain solvents, high temperatures).
- Water Quality: Test the water used in the manufacturing process for the presence of nitrites.

Issue 2: Inconsistent levels of **N-nitroso-imatinib** across different batches.

- Question: We are observing significant batch-to-batch variability in the levels of **N-nitroso-imatinib**. How can we identify the source of this inconsistency?
- Answer: Batch-to-batch variability often points to inconsistencies in the raw materials. The primary suspect would be the nitrite content in one or more of the excipients.

Troubleshooting Steps:

- Supplier Qualification: Implement a robust supplier qualification program that includes testing for nitrite impurities in all incoming excipient lots.[1] Data from the Lhasa Nitrites database shows that nitrite levels can differ substantially between vendors for the same excipient.
- Excipient Variability Analysis: Conduct a systematic analysis of all excipients from different batches to correlate their nitrite levels with the observed **N-nitroso-imatinib** levels in the final product.
- Storage Conditions: Ensure consistent and controlled storage conditions for both raw materials and the finished drug product, as temperature and humidity can influence the rate of nitrosamine formation.

Frequently Asked Questions (FAQs)

- Q1: Which excipients are considered high-risk for contributing to **N-nitroso-imatinib** formation?
 - A1: While any excipient can potentially contain nitrite impurities, some have been reported to have a higher propensity. For instance, certain superdisintegrants like croscopovidone have been shown to contain higher levels of nitrites compared to alternatives like croscarmellose sodium.[4] Fillers such as lactose and microcrystalline cellulose (MCC) can also contribute to the overall nitrite load in a formulation.[5] It is crucial to test each excipient as nitrite levels can vary.
- Q2: What are the regulatory limits for **N-nitroso-imatinib**?
 - A2: Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for nitrosamine impurities in drug products.[1] These limits are based on the carcinogenic potential of the specific nitrosamine. It is essential to consult the latest guidance from the relevant regulatory bodies to ensure compliance.
- Q3: How can we mitigate the risk of **N-nitroso-imatinib** formation during formulation development?
 - A3: Several mitigation strategies can be employed:
 - Excipient Selection: Choose excipients with low nitrite content from qualified suppliers.[6]
 - Use of Nitrite Scavengers: Incorporate antioxidants such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) into the formulation. These scavengers can react with and neutralize nitrosating agents.[3][6]
 - pH Modification: Adjust the formulation to a neutral or basic pH to reduce the rate of the nitrosation reaction.[3] Excipients like sodium carbonate can be used for this purpose.[3]
 - Moisture Control: Minimize the moisture content in the formulation and during storage.
- Q4: What analytical methods are recommended for detecting **N-nitroso-imatinib** and nitrites in excipients?

- A4: For the detection and quantification of **N-nitroso-imatinib**, highly sensitive methods like Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) are typically required. [7][8] For the analysis of nitrite in excipients, Ion Chromatography (IC) with conductivity or UV detection is a common and effective technique.[9][10] High-Performance Liquid Chromatography (HPLC) with post-column derivatization using the Griess reagent is another widely used method.[9]

Quantitative Data on Nitrite Levels in Excipients

The following table summarizes typical nitrite levels found in common pharmaceutical excipients. These values are indicative and can vary based on the supplier and manufacturing process.

Excipient	Average Nitrite Level (ppm)	Range of Nitrite Levels (ppm)
Lactose	0.54	0.07 - 1.7
Microcrystalline Cellulose (MCC)	0.70	0.04 - 2.4
Crospovidone	8.3	Up to 14
Croscarmellose Sodium	0.42	N/A

Data sourced from a modeling study by Boetzel et al. (2022) as cited in a 2023 publication.[4][5]

Experimental Protocols

Protocol 1: Determination of Nitrite in Excipients by Ion Chromatography (IC) with Conductivity Detection

1. Objective: To quantify the amount of nitrite in a pharmaceutical excipient.
2. Materials and Reagents:
 - Ion Chromatograph with a conductivity detector

- Anion-exchange column (e.g., Metrosep A Supp 10)[[10](#)]
- Eluent (e.g., sodium carbonate/sodium bicarbonate solution)
- Nitrite standard solution (traceable to a certified reference material)
- Deionized water (18.2 MΩ·cm)
- Sample vials

3. Sample Preparation:

- Weigh a representative sample of the excipient (e.g., 1.0 g).
- Dissolve or suspend the excipient in a known volume of deionized water (e.g., 10 mL).
- Agitate the sample (e.g., vortex or sonicate) to ensure complete dissolution or extraction of nitrites.
- Centrifuge the sample to pellet any insoluble material.
- Filter the supernatant through a 0.22 µm filter into a sample vial.

4. Chromatographic Conditions:

- Column: Metrosep A Supp 10 or equivalent[[10](#)]
- Eluent: As recommended for the specific column
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Detector: Suppressed conductivity

5. Calibration:

- Prepare a series of calibration standards from the nitrite standard solution, covering the expected concentration range in the samples.

- Inject each standard and record the peak area.
- Construct a calibration curve by plotting peak area against nitrite concentration.

6. Analysis and Calculation:

- Inject the prepared sample solution into the IC system.
- Identify the nitrite peak based on its retention time compared to the standard.
- Quantify the nitrite concentration in the sample using the calibration curve.
- Calculate the nitrite content in the original excipient sample (in ppm or $\mu\text{g/g}$).

Protocol 2: Detection and Quantification of N-nitroso-imatinib by LC-MS/MS

1. Objective: To detect and quantify **N-nitroso-imatinib** in a drug product.

2. Materials and Reagents:

- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)
- Reversed-phase HPLC column (e.g., C18)
- **N-nitroso-imatinib** certified reference standard
- Imatinib-d8 (or other suitable internal standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 M Ω ·cm)
- Sample vials

3. Sample Preparation:

- Accurately weigh a portion of the powdered drug product.
- Dissolve the sample in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Spike the solution with the internal standard.
- Vortex and sonicate to ensure complete dissolution.
- Centrifuge to remove any undissolved excipients.
- Dilute the supernatant as necessary to fall within the calibration range.
- Filter the final solution through a 0.22 μm filter into a sample vial.

4. LC-MS/MS Conditions:

- Column: C18, e.g., 2.1 x 50 mm, 1.8 μm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient Elution: A suitable gradient to separate **N-nitroso-imatinib** from imatinib and other components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μL
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions: Monitor specific precursor-to-product ion transitions for **N-nitroso-imatinib** and the internal standard.

5. Calibration:

- Prepare a series of calibration standards containing known concentrations of the **N-nitroso-imatinib** reference standard and a fixed concentration of the internal standard.

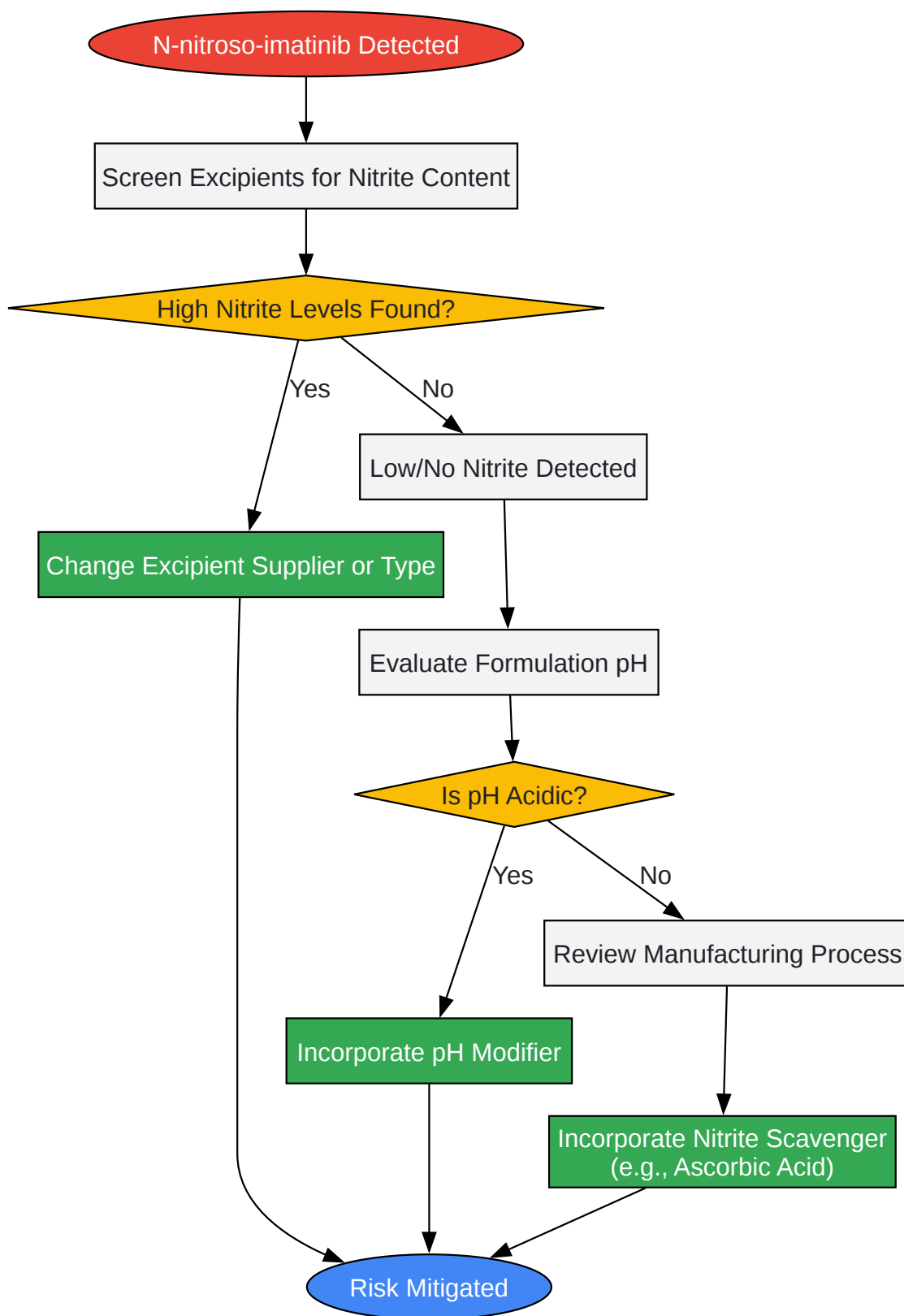
- Analyze the standards and construct a calibration curve by plotting the peak area ratio (analyte/internal standard) against concentration.

6. Analysis and Calculation:

- Inject the prepared sample solution.
- Integrate the peak areas for **N-nitroso-imatinib** and the internal standard.
- Calculate the concentration of **N-nitroso-imatinib** in the sample using the calibration curve.
- Determine the amount of **N-nitroso-imatinib** in the original drug product.

Visualizations

Caption: Chemical pathway for the formation of **N-nitroso-imatinib**.



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Caption: Troubleshooting workflow for **N-nitroso-imatinib** formation.

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